

Hexyl Laurate: A Technical Guide to its Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Hexyl laurate*

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For Researchers, Scientists, and Drug Development Professionals

Hexyl laurate, the ester of hexyl alcohol and lauric acid, is a versatile compound with significant applications in the cosmetic and pharmaceutical industries. This document provides an in-depth overview of its molecular characteristics, physicochemical properties, synthesis methodologies, and its role in drug formulation and delivery.

Core Molecular and Physical Properties

Hexyl laurate is a colorless to slightly yellow, oily liquid that is practically odorless.^[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C18H36O2	[2]
Molecular Weight	284.48 g/mol	[2]
CAS Number	34316-64-8	[2]
Density	Approximately 0.86 g/cm ³	[1]
Boiling Point	~326-330 °C	[1]
Melting Point	Approximately -3.4 °C	[1]
Solubility	Insoluble in water; soluble in alcohol and miscible with oils.	[1]
Appearance	Colorless oily liquid	[1]

Synthesis of Hexyl Laurate

Hexyl laurate can be synthesized through both chemical and enzymatic methods. The general reaction involves the esterification of lauric acid with hexanol.

Chemical Synthesis: Fischer Esterification

The industrial production of **hexyl laurate** is often achieved through Fischer esterification, which involves the reaction of lauric acid with hexyl alcohol in the presence of an acid catalyst under controlled temperature conditions.[2]

Experimental Protocol: Acid-Catalyzed Esterification

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine equimolar amounts of lauric acid and 1-hexanol. A suitable solvent, such as toluene, can be added to facilitate azeotropic removal of water.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid (typically 1-2% of the total reactant weight).
- **Reaction:** Heat the mixture to reflux. The water produced during the esterification will be removed azeotropically with the toluene and collected in the Dean-Stark trap. Monitor the

reaction progress by measuring the amount of water collected. The reaction is considered complete when the theoretical amount of water has been collected.

- **Neutralization and Washing:** After cooling, neutralize the acidic catalyst with a weak base, such as a sodium bicarbonate solution. Wash the organic layer sequentially with sodium bicarbonate solution and brine.
- **Purification:** Dry the organic layer over an anhydrous salt like sodium sulfate and filter. Remove the solvent under reduced pressure. The crude **hexyl laurate** can be further purified by vacuum distillation to obtain a high-purity product.
- **Characterization:** Confirm the identity and purity of the synthesized **hexyl laurate** using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Fourier-Transform Infrared (FTIR) spectroscopy.[3]

Enzymatic Synthesis

Enzymatic synthesis of **hexyl laurate** offers a greener alternative to chemical methods, operating under milder conditions and with higher specificity.[4] Lipases are commonly employed as biocatalysts for the esterification reaction.[4]

Experimental Protocol: Lipase-Catalyzed Esterification

- **Enzyme and Substrate Preparation:** Immobilized lipase from *Rhizomucor miehei* (Lipozyme IM-77) is a commonly used catalyst.[4] Prepare a mixture of lauric acid and 1-hexanol, often in a solvent-free system or in an organic solvent like n-hexane.[4][5]
- **Reaction Setup:** In a temperature-controlled shaker or stirred-tank reactor, add the immobilized lipase to the substrate mixture. Optimal conditions for the synthesis using Lipozyme IM-77 in a solvent-free system have been reported as a reaction time of approximately 40.6 minutes, a temperature of 58.2 °C, and an enzyme amount of 25.4 mg/volume.[4]
- **Monitoring the Reaction:** Monitor the progress of the reaction by taking aliquots at regular intervals and analyzing the conversion of lauric acid using methods like titration or gas chromatography.

- **Enzyme Recovery:** After the reaction, the immobilized enzyme can be easily recovered by filtration for potential reuse.
- **Product Purification:** The product mixture can be purified to remove any unreacted substrates. This can be achieved through vacuum distillation or chromatography.
- **Analysis:** Characterize the final product using GC-MS and FTIR to confirm its identity and purity.[3]

Applications in Research and Drug Development

Hexyl laurate's properties make it a valuable excipient in pharmaceutical formulations, particularly for topical and transdermal drug delivery.

Emollient and Vehicle

As a mild, non-irritating emollient, **hexyl laurate** is used as a vehicle for lipid-soluble active ingredients.[6] It enhances the spreadability and sensory feel of topical formulations.[6]

Drug Solubilizer

Due to its high polarity, **hexyl laurate** is effective in dissolving various drugs, which is a crucial attribute for developing topical and transdermal systems.[7]

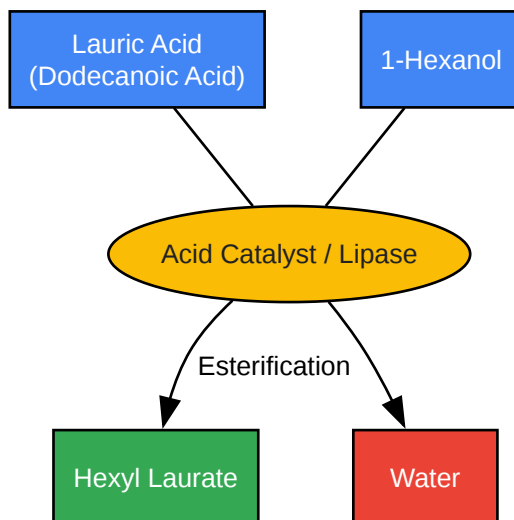
Penetration Enhancer in Transdermal Drug Delivery

Hexyl laurate can act as a penetration enhancer, facilitating the transport of active pharmaceutical ingredients (APIs) across the skin barrier.[3] Fatty acid esters like **hexyl laurate** can fluidize the lipids in the stratum corneum, thereby increasing the permeability of the skin to drugs.[8][9] This property is of significant interest in the development of transdermal patches and topical creams for systemic drug delivery.

Signaling Pathways and Experimental Workflows

The synthesis of **hexyl laurate** is a straightforward esterification reaction. The following diagram illustrates the general chemical synthesis pathway.

General Synthesis of Hexyl Laurate



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Caption: General reaction scheme for the synthesis of **hexyl laurate**.

Safety Profile

Hexyl laurate is generally considered safe for use in cosmetic and pharmaceutical applications and is well-tolerated by most skin types.[2] It has a low risk of irritation and is non-comedogenic.[2]

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References

- 1. researchgate.net [researchgate.net]
- 2. specialchem.com [specialchem.com]

- 3. Hexyl Laurate | CAS 34316-64-8 | For Research Use [benchchem.com]
- 4. Optimal formation of hexyl laurate by Lipozyme IM-77 in solvent-free system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. HEXYL LAURATE - Ataman Kimya [atamanchemicals.com]
- 7. chemi-navi.nikkolgroup.com [chemi-navi.nikkolgroup.com]
- 8. Status of surfactants as penetration enhancers in transdermal drug delivery - PMC [pmc.ncbi.nlm.nih.gov]
- 9. omicsonline.org [omicsonline.org]
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